

Technical Overview: Molecular Weight of DL-m-Tyrosine-d3

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Compound of Interest

Compound Name: *DL-m-Tyrosine-d3*

Cat. No.: *B15622824*

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This document provides a detailed analysis of the molecular weight of **DL-m-Tyrosine-d3**, a deuterated isotopologue of DL-m-Tyrosine. This guide is intended for researchers, scientists, and professionals in the field of drug development and analytical chemistry who utilize stable isotope-labeled compounds.

Introduction to DL-m-Tyrosine-d3

DL-m-Tyrosine is an aromatic amino acid. Its deuterated form, **DL-m-Tyrosine-d3**, is a stable isotope-labeled compound where three hydrogen atoms on the phenyl ring have been substituted with deuterium. This isotopic labeling is crucial for various scientific applications, including its use as an internal standard in quantitative mass spectrometry-based assays, metabolic research, and pharmacokinetic studies. The substitution of hydrogen with deuterium results in a predictable increase in the compound's mass, which is essential for its function in these analytical methods.

Molecular Weight Determination

The molecular weight of a compound is calculated by summing the atomic weights of its constituent atoms. The key difference between DL-m-Tyrosine and **DL-m-Tyrosine-d3** lies in the mass of hydrogen versus deuterium.

The molecular formula for unlabeled DL-m-Tyrosine is $C_9H_{11}NO_3$.^{[1][2][3][4][5]} For **DL-m-Tyrosine-d3**, the molecular formula is $C_9H_8D_3NO_3$.^[6] The calculation proceeds by replacing the mass of three protium (1H) atoms with three deuterium (2H or D) atoms.

Table 1: Atomic Weights of Constituent Elements

Element	Symbol	Standard Atomic Weight (amu)
Carbon	C	~12.011
Hydrogen (Protium)	H	~1.008
Deuterium	D	~2.014 ^{[7][8][9]}
Nitrogen	N	~14.007
Oxygen	O	~16.000

Note: Monoisotopic masses are used for precise mass spectrometry calculations, but for general molecular weight, standard atomic weights are appropriate.

Calculation:

- Mass of Unlabeled DL-m-Tyrosine ($C_9H_{11}NO_3$): $(9 \times 12.011) + (11 \times 1.008) + (1 \times 14.007) + (3 \times 16.000) \approx 181.19$ g/mol ^{[1][2][10]}
- Mass of **DL-m-Tyrosine-d3** ($C_9H_8D_3NO_3$): $(9 \times 12.011) + (8 \times 1.008) + (3 \times 2.014) + (1 \times 14.007) + (3 \times 16.000) \approx 184.21$ g/mol ^{[6][11]}

Data Summary

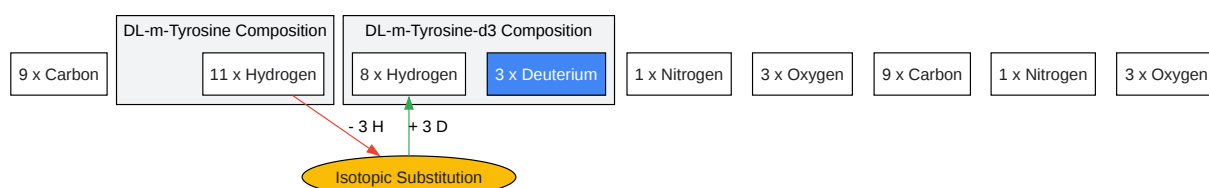
The quantitative data for both the unlabeled and deuterated forms of m-Tyrosine are summarized below for direct comparison.

Table 2: Molecular Properties of DL-m-Tyrosine and **DL-m-Tyrosine-d3**

Property	DL-m-Tyrosine	DL-m-Tyrosine-d3
Molecular Formula	C ₉ H ₁₁ NO ₃	C ₉ H ₈ D ₃ NO ₃
Molecular Weight (g/mol)	181.19[1][2][10]	184.21[6][11]

Visualization of Elemental Composition

The following diagram illustrates the logical relationship in elemental composition between the standard and the deuterated compound, highlighting the isotopic substitution.



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Caption: Elemental composition change from DL-m-Tyrosine to **DL-m-Tyrosine-d3**.

Disclaimer: The experimental protocols and signaling pathways mentioned in the prompt requirements are not applicable to the determination of a fundamental chemical property like molecular weight. The information provided is based on established chemical principles and publicly available data.

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